

An In-depth Technical Guide on the Safe Handling of Roxithromycin-d7

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Compound of Interest

Compound Name: *Roxithromycin-d7*

Cat. No.: *B15140238*

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This guide provides comprehensive safety data and handling guidelines for **Roxithromycin-d7**, tailored for researchers, scientists, and professionals in drug development. The information presented is synthesized from available safety data sheets for Roxithromycin and product information for its deuterated analog, **Roxithromycin-d7**. Given their structural similarity, the safety precautions for Roxithromycin are considered applicable to **Roxithromycin-d7**, especially in the small quantities used for research.

Section 1: Chemical and Physical Properties

Roxithromycin-d7 is a stable, isotopically labeled form of Roxithromycin, a macrolide antibiotic. It is primarily used as an internal standard in analytical and pharmacokinetic studies to ensure accurate quantification.^[1]

Property	Roxithromycin	Roxithromycin-d7	Reference
Molecular Formula	C41H76N2O15	C41H69D7N2O15	[2][3]
Molecular Weight	837.05 g/mol	844.09 g/mol	[2][3]
Appearance	White to Off-White Solid	White to Off-White Solid	[4]
Storage Temperature	2-8°C Refrigerator	-20°C	[4][5]
Flash Point	> 110 °C / > 230 °F	No data available	[2]
Solubility	No information available	No data available	[2]

Section 2: Toxicological Information

The toxicological properties of **Roxithromycin-d7** have not been fully investigated. The data presented below is for the parent compound, Roxithromycin, and should be considered relevant for risk assessment.

Hazard Profile	Data	Reference
Acute Oral Toxicity (LD50)	830 mg/kg (Rat)	[2]
GHS Classification	Acute Toxicity, Oral (Category 4)	[6][7]
Hazard Statement	H302: Harmful if swallowed	[6][7]
Potential Health Effects	May cause gastrointestinal irritation, vomiting, diarrhea, nausea, and abdominal pain. Allergic reactions may occur in sensitive individuals.	[8]
Carcinogenicity	Not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA.	[2]

Experimental Protocols: Detailed experimental methodologies for the cited toxicological data, such as the specific protocol for the LD50 study in rats, are not provided in the available safety data sheets. This level of detail is typically found in dedicated toxicology reports or primary scientific literature.

Section 3: Handling and Personal Protective Equipment (PPE)

Proper handling and the use of personal protective equipment are crucial to minimize exposure and ensure laboratory safety.

Precautionary Measure	Guideline	Reference
Ventilation	Ensure adequate ventilation, especially in confined areas. Use with local exhaust ventilation.	[2] [9]
Eye/Face Protection	Use tight-sealing safety goggles or a face shield. Conforms to OSHA's 29 CFR 1910.133 or European Standard EN166.	[2] [9]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. Handle with chemically resistant gloves.	[2] [9]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.	[2]
Hygiene Measures	Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product. Wash contaminated clothing before reuse.	[2] [9]

Section 4: Stability and Reactivity

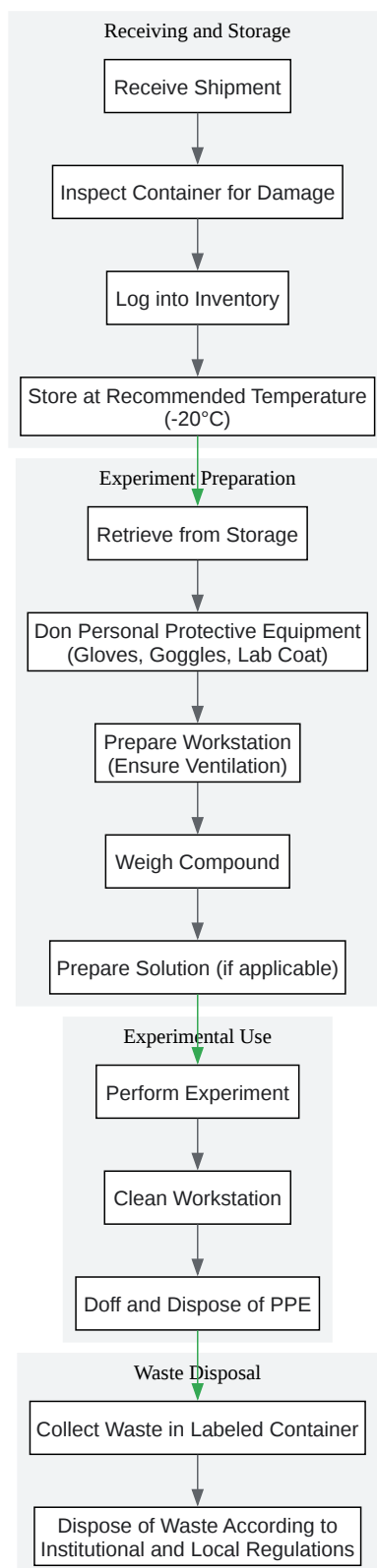
Condition	Information	Reference
Reactivity	None known under normal processing.	[2]
Chemical Stability	Stable under recommended storage conditions.	[2]
Conditions to Avoid	Incompatible products, excess heat, and dust formation.	[2]
Incompatible Materials	Strong acids, bases, and oxidizing agents.	[2]
Hazardous Decomposition Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), Nitrogen oxides (NO _x).	[2]

Section 5: First Aid and Accidental Release Measures

Situation	Response	Reference
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[2]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.	[2]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[2]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Call a poison center or doctor if you feel unwell.	[2][7]
Accidental Release	Sweep up and shovel into suitable containers for disposal. Avoid dust formation. Ensure adequate ventilation.	[2]

Section 6: Safe Handling Workflow

The following diagram illustrates a general workflow for the safe handling of a chemical compound like **Roxithromycin-d7** in a laboratory setting.



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Safe handling workflow for **Roxithromycin-d7**.

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